

# 4-Chloro-2-naphthonitrile safety data sheet (SDS) hazards

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## Compound of Interest

Compound Name: 4-Chloro-2-naphthonitrile

Cat. No.: B11907372

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## Technical Safety Monograph: 4-Chloro-2-naphthonitrile

CAS: 53312-80-4 | Focus: Hazard Mitigation & Handling Protocols in Drug Discovery

### Executive Summary

**4-Chloro-2-naphthonitrile** is a specialized pharmacophore building block used primarily in the synthesis of coupled biaryl systems and heterocyclic pharmaceutical intermediates. While often treated with generic "organic solid" protocols, its specific structural features—a lipophilic naphthalene core combined with a reactive nitrile moiety—necessitate a higher tier of safety vigilance.

This guide moves beyond the standard Safety Data Sheet (SDS) to provide a mechanistic understanding of the compound's hazards, establishing a self-validating safety protocol for research environments.

### Part 1: Chemical Identity & Physicochemical Drivers

To understand the hazard, one must understand the molecule's ability to enter and interact with biological systems.

Property	Data	Implications for Safety
CAS Number	53312-80-4	Unique identifier for inventory tracking.
Molecular Formula	C <sub>11</sub> H <sub>6</sub> CIN	Halogenated aromatic nitrile.
Molecular Weight	187.62 g/mol	Moderate weight; dusts may settle slowly in static air.
Physical State	Solid (Powder/Crystal)	Primary exposure route is inhalation of particulates.
Lipophilicity (LogP)	~3.5 (Predicted)	High. Readily crosses dermal barriers and cell membranes.
Solubility	DMSO, Methanol, DCM	Insoluble in water. Do not use water for spill cleanup (spreads contamination).

## Part 2: Comprehensive Hazard Assessment (GHS & Mechanistic)

### 2.1 GHS Classification (Conservative Tier)

Based on read-across toxicology from analogous chlorinated naphthonitriles and UN Transport data (UN 2811), the following classification applies:

- Acute Toxicity (Oral): Category 3/4 (Toxic/Harmful if swallowed).
- Acute Toxicity (Dermal/Inhalation): Category 4 (Harmful).<sup>[1][2]</sup>
- Skin/Eye Irritation: Category 2 (Irritant).<sup>[2][3]</sup>
- STOT-SE: Category 3 (Respiratory Irritation).<sup>[2]</sup>

### 2.2 Toxicokinetics: The "Why" Behind the Hazard

The toxicity of **4-Chloro-2-naphthonitrile** is not merely caustic; it is metabolic.

- Absorption: The naphthalene ring confers high lipophilicity, allowing the compound to bypass the stratum corneum (outer skin layer) more efficiently than simple aliphatic nitriles.
- Metabolic Activation (The Nitrile Risk):
  - Once absorbed, aromatic nitriles can undergo oxidative metabolism via Cytochrome P450 enzymes (specifically CYP2E1) in the liver.[4]
  - Mechanism: Hydroxylation of the alpha-carbon (or ring structure) can lead to the spontaneous release of the cyanide ion (CN<sup>-</sup>).
  - Result: While slower to release cyanide than sodium cyanide, the "reservoir effect" means symptoms of histotoxic hypoxia (cellular suffocation) can be delayed.

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*Critical Insight: Never treat a nitrile exposure as a simple chemical burn. Monitor for systemic signs of cyanide poisoning (headache, dizziness, rapid breathing) for at least 4-6 hours post-exposure.*

## Part 3: Risk Assessment & Control Logic

The following diagram illustrates the decision logic for handling this compound, moving from hazard identification to specific engineering controls.



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Figure 1: Risk Assessment Logic Flow. The lipophilic nature of the compound dictates strict dermal protection alongside respiratory isolation.

## Part 4: Advanced Handling Protocols

### 4.1 Engineering Controls (Primary Barrier)

- Containment: All weighing, transfer, and reaction setup must occur within a certified chemical fume hood operating at 80-100 fpm face velocity.
- Static Control: Use an ionizing bar or anti-static gun during weighing. The powder is prone to static charge, which can cause "jumping" and area contamination.

### 4.2 Personal Protective Equipment (PPE)

Standard latex gloves are insufficient due to the organic solubility of the compound.

- Glove Protocol:
  - Inner Layer: 4 mil Nitrile (Inspection).
  - Outer Layer: 5-8 mil Nitrile or Laminate (Silver Shield®) if handling solutions in DCM/THF.
  - Change Frequency: Immediately upon splash; every 2 hours during routine use.
- Respiratory: If work outside a hood is unavoidable (e.g., equipment maintenance), a full-face respirator with P100 (HEPA) and Organic Vapor cartridges is mandatory.

### 4.3 Synthesis Workflow Integration

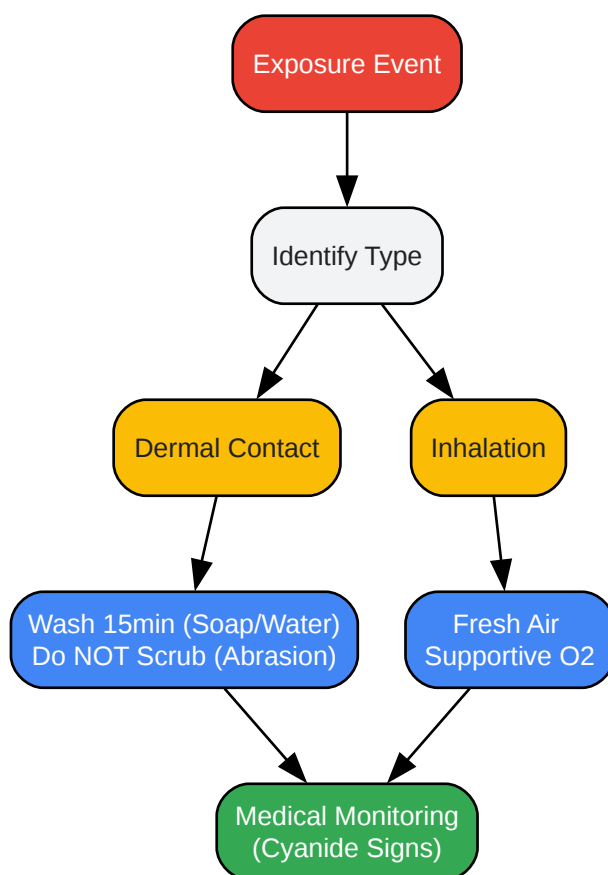
When using **4-Chloro-2-naphthonitrile** in cross-coupling (e.g., Suzuki-Miyaura):

- Dissolution: Dissolve the solid immediately in the reaction solvent (e.g., Dioxane, DMF) within the hood to minimize dust duration.
- Quenching: Treat aqueous waste streams from the reaction as potentially cyanide-bearing. Adjust pH to >10 before disposal to prevent the formation of volatile HCN gas if the nitrile hydrolyzed.

## Part 5: Emergency Response & Decontamination

### 5.1 Exposure Response Workflow

This system prioritizes preventing systemic absorption.



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Figure 2: Emergency Response Decision Tree. Note the prohibition on scrubbing, which can abrade skin and accelerate absorption.

## 5.2 Spill Cleanup Protocol (Dry Powder)

Do not use water. Water will bead up on the hydrophobic powder, potentially spreading it or creating a difficult muck.

- Isolate: Evacuate the immediate area (3-5 meters).
- PPE: Don double nitrile gloves, lab coat, and N95/P100 respirator.
- Solvent Dampening: Lightly mist the powder with a compatible solvent (like Ethanol or Acetone) only if necessary to prevent dust, but dry sweeping with a soft brush is preferred for this specific compound to avoid spreading.
- Collection: Scoop into a wide-mouth jar.

- Decontamination: Wipe the surface with a 10% bleach solution (oxidizes traces) followed by a soap/water rinse.

### 5.3 Cyanide Antidote Status

While **4-Chloro-2-naphthonitrile** is an aromatic nitrile (more stable than aliphatic), high-dose exposure warrants caution.

- Recommendation: Facilities handling >5g quantities should notify local medical responders of "Nitrile/Cyanide potential."
- On-Site: Keep an amyl nitrite kit or hydroxocobalamin (Cyanokit) accessible only if permitted by site medical license, but focus primarily on rapid decontamination and oxygen administration.

## References

- National Institutes of Health (NIH) - PubChem.Compound Summary: 4-Chloro-2-naphthalenecarbonitrile. Available at: [\[Link\]](#)
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